

Personal protective equipment for handling Fmoc-Pro-OH-15N

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Compound of Interest

Compound Name: Fmoc-Pro-OH-15N

Cat. No.: B11929860

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Essential Safety and Handling Guide for Fmoc-Pro-OH-15N

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Fmoc-Pro-OH-15N**, a non-hazardous, isotopically labeled amino acid commonly utilized in peptide synthesis. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring the integrity of your research.

Hazard Assessment and Personal Protective Equipment (PPE)

While **Fmoc-Pro-OH-15N** is not classified as a hazardous substance, standard laboratory precautions should always be observed to minimize exposure and prevent contamination. A thorough risk assessment should be conducted before beginning any procedure.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and potential splashes. Should conform to ANSI Z87.1 standards. [1]
Face Shield	Recommended when there is a significant risk of splashing. [1] [2]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are standard for preventing skin contact. [2] [3] Gloves should be inspected before use and disposed of properly after handling the chemical. [4] [5]
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin. [1] [2] [3]
Respiratory Protection	Dust Mask (e.g., N95)	Recommended when handling the solid powder to avoid inhalation of fine particles, especially when weighing. [1] [2]

Chemical and Physical Properties

A summary of the key quantitative data for Fmoc-Pro-OH is presented below. The properties of the 15N-labeled variant are comparable.

Property	Value
Molecular Weight	337.37 g/mol
Melting Point	117-118 °C[6][7]
Form	White to light yellow crystalline powder[6]
Solubility	Soluble in DMF, NMP, methanol, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[6][7][8]
Storage Temperature	-20°C for long-term storage.[1]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard procedure for handling **Fmoc-Pro-OH-15N** from receipt to use in a typical laboratory setting, such as for solid-phase peptide synthesis (SPPS).

Step 1: Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or compromised seals.
- **Storage:** For long-term storage, keep the container tightly sealed at -20°C in a desiccated environment, protected from light.[1]
- **Equilibration:** Before use, allow the container to equilibrate to room temperature in a desiccator to prevent moisture condensation.[2]

Step 2: Weighing and Dissolution

- **Ventilation:** Perform all manipulations of the solid compound, especially weighing, in a well-ventilated area or a chemical fume hood to minimize inhalation of dust.[3][9]
- **Personal Protective Equipment:** At a minimum, wear a lab coat, safety goggles, and nitrile gloves. A dust mask is recommended when handling the powder.[1][2]

- Dissolution: Dissolve **Fmoc-Pro-OH-15N** in an appropriate solvent such as Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP) for use in peptide synthesis.[\[6\]](#)
[\[7\]](#)

Step 3: Use in Experimental Procedures (e.g., Solid-Phase Peptide Synthesis)

- Environment: Conduct the synthesis in a certified fume hood.[\[9\]](#)
- Coupling Reaction: The dissolved **Fmoc-Pro-OH-15N** is added to the solid-phase support (resin) to be coupled to the growing peptide chain.
- Fmoc Deprotection: The Fmoc protecting group is removed using a mild base, typically a solution of piperidine in DMF, to allow for the next amino acid to be coupled.[\[10\]](#)[\[11\]](#)

Disposal Plan

All waste materials containing **Fmoc-Pro-OH-15N** must be treated as chemical waste and disposed of according to institutional and local regulations.

Solid Waste:

- Unused Product: Unused or expired solid **Fmoc-Pro-OH-15N** should be collected in a designated and clearly labeled hazardous waste container.[\[3\]](#)
- Contaminated Materials: All materials that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, should be placed in the same designated hazardous waste container.[\[2\]](#)[\[3\]](#)

Liquid Waste:

- Contaminated Solutions: Solutions containing **Fmoc-Pro-OH-15N** and solvents like DMF should be collected in a separate, appropriately labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.[\[3\]](#)

Container Labeling:

- Waste containers must be clearly labeled with the full chemical name ("**Fmoc-Pro-OH-15N**") and the words "Hazardous Waste".[\[3\]](#)

Experimental Workflow Diagram

The following diagram illustrates the general workflow for handling **Fmoc-Pro-OH-15N** in a laboratory setting.

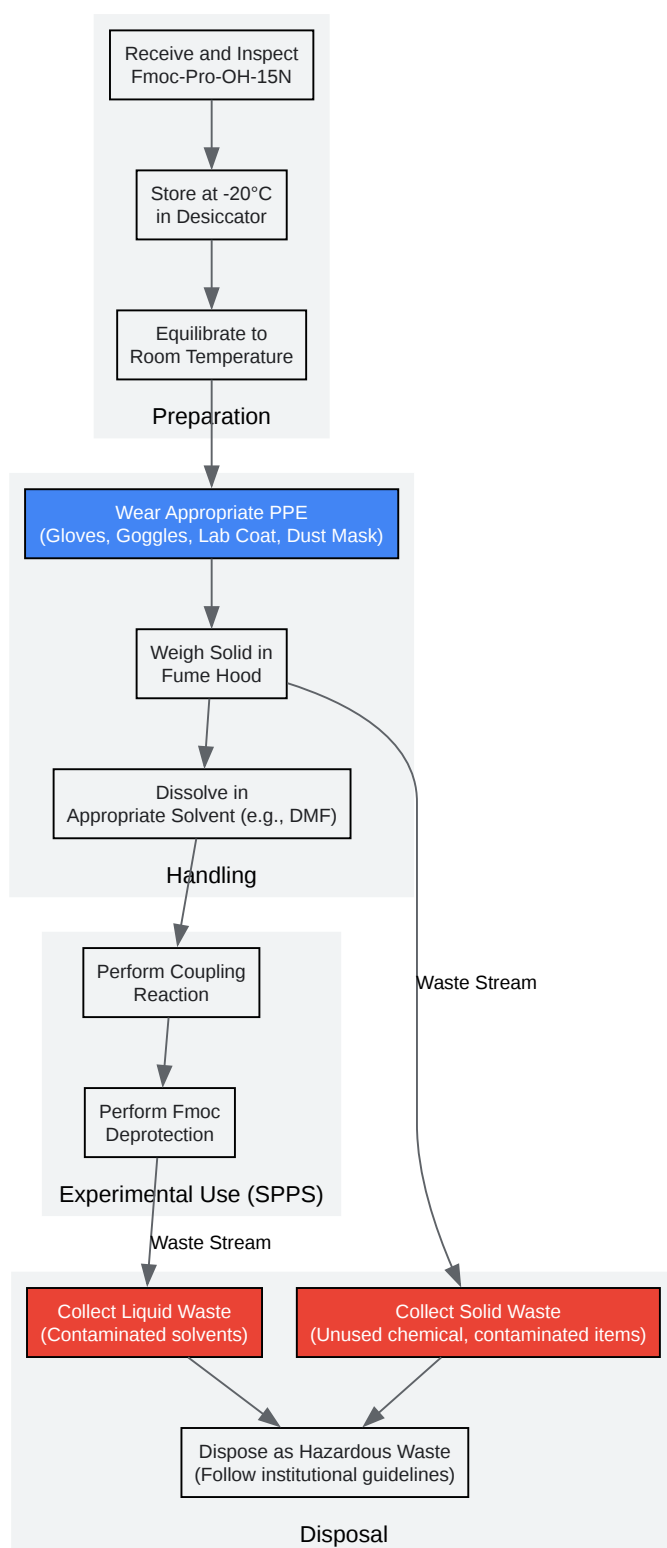


Figure 1: Handling Workflow for Fmoc-Pro-OH-15N

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